

Distinguishing Dichloroethane Isomers: A Spectroscopic Comparison

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Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

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While chloroethane (C_2H_5Cl) itself does not have constitutional isomers, the addition of a second chlorine atom gives rise to two distinct isomers: 1,1-dichloroethane and 1,2-dichloroethane. Distinguishing between these isomers is crucial for quality control, reaction monitoring, and chemical identification. This guide provides a detailed comparison of how infrared (IR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry (MS) can be employed to differentiate between these two compounds, supported by experimental data and protocols.

Spectroscopic Data Summary

The key distinguishing features between 1,1-dichloroethane and 1,2-dichloroethane in IR, 1H NMR, ^{13}C NMR, and Mass Spectrometry are summarized in the table below.

Spectroscopic Method	1,1-Dichloroethane (CH ₃ CHCl ₂)	1,2-Dichloroethane (ClCH ₂ CH ₂ Cl)
Infrared (IR) Spectroscopy	C-H stretching: ~2975-2845 cm ⁻¹ C-H bending: ~1470-1340 cm ⁻¹ C-Cl stretching: ~800-580 cm ⁻¹ (characteristic pattern for geminal dihalide)	C-H stretching: ~2975-2845 cm ⁻¹ C-H bending: ~1470-1340 cm ⁻¹ C-Cl stretching: ~800-580 cm ⁻¹ (characteristic pattern for vicinal dihalide)
¹ H NMR Spectroscopy	Doublet (3H): ~2.07 ppm (CH ₃) Quartet (1H): ~5.87 ppm (CHCl ₂)	Singlet (4H): ~3.73 ppm (CH ₂ Cl)
¹³ C NMR Spectroscopy	Two distinct signals: ~30 ppm (CH ₃) ~68 ppm (CHCl ₂)	One signal: ~45 ppm (CH ₂ Cl)
Mass Spectrometry (MS)	Molecular Ion (M ⁺): m/z 98, 100, 102 (isotopic peaks) Base Peak: m/z 63 Other Fragments: m/z 65 ([CH ₃ CH ³⁵ Cl] ⁺), m/z 83, 85 ([CH ₃ CH ³⁷ Cl] ⁺), m/z 83, 85 ([M-CH ₃] ⁺)	Molecular Ion (M ⁺): m/z 98, 100, 102 (isotopic peaks) Base Peak: m/z 62 Other Fragments: m/z 64 ([CH ₂ ³⁵ Cl] ⁺), m/z 49, 51 ([CH ₂ Cl] ⁺)

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of a liquid sample to identify functional groups and fingerprint the molecule.

Procedure:

- Sample Preparation: For liquid samples like dichloroethanes, the simplest method is to prepare a thin film.
- Place one to two drops of the analyte onto a salt plate (e.g., NaCl or KBr).

- Gently place a second salt plate on top of the liquid to create a thin, uniform film.
- Instrument Setup:
 - Ensure the IR spectrometer's sample compartment is clean and dry.
 - Run a background scan to record the spectrum of the ambient atmosphere, which will be subtracted from the sample spectrum.
- Data Acquisition:
 - Place the salt plate assembly into the sample holder in the spectrometer.
 - Acquire the spectrum, typically over a range of 4000 to 400 cm^{-1} .
- Data Analysis:
 - Process the resulting spectrum to identify characteristic absorption bands. Compare the C-Cl stretching and fingerprint regions to differentiate between the isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra to determine the chemical environment and connectivity of atoms.

Procedure:

- Sample Preparation:
 - Dissolve 5-20 mg of the dichloroethane isomer in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform- d , CDCl_3) in a clean, dry vial.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:

- Insert the NMR tube into the spectrometer's probe.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve homogeneity and improve resolution.
- Tune the probe for the desired nucleus (^1H or ^{13}C).
- Data Acquisition:
 - For ^1H NMR, acquire the spectrum using a standard pulse sequence. The number of scans can be adjusted to improve the signal-to-noise ratio.
 - For ^{13}C NMR, a greater number of scans is typically required due to the lower natural abundance of the ^{13}C isotope.
- Data Analysis:
 - Process the raw data (Fourier transform, phase correction, and baseline correction).
 - Integrate the peaks in the ^1H NMR spectrum to determine proton ratios.
 - Analyze the chemical shifts, splitting patterns (multiplicity), and coupling constants to elucidate the structure.

Mass Spectrometry (MS)

Objective: To determine the mass-to-charge ratio of the molecule and its fragments to confirm molecular weight and fragmentation patterns.

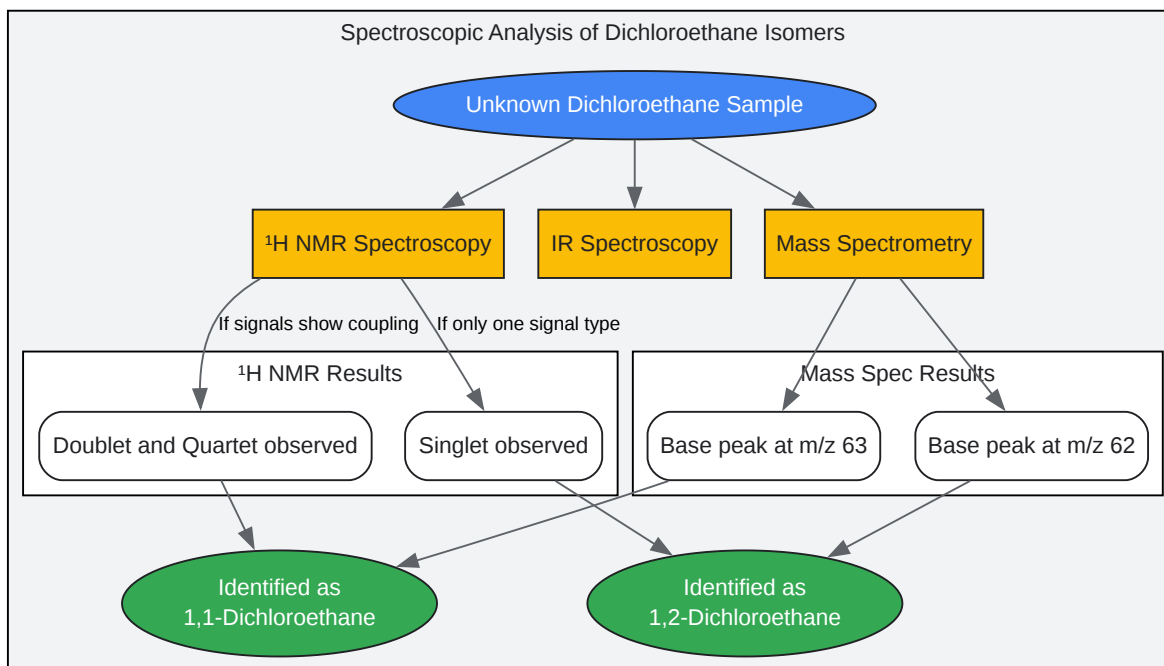
Procedure:

- Sample Introduction:
 - Introduce a small amount of the volatile liquid sample into the mass spectrometer, often via direct infusion or through a gas chromatograph (GC-MS).
- Ionization:

- The sample is vaporized and then ionized, commonly using Electron Impact (EI) ionization. In EI, high-energy electrons bombard the molecules, causing them to lose an electron and form a molecular ion (M^+).
- Mass Analysis:
 - The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- Detection:
 - A detector records the abundance of each ion at a specific m/z value.
- Data Analysis:
 - The resulting mass spectrum is a plot of relative ion abundance versus m/z .
 - Identify the molecular ion peak(s) to confirm the molecular weight. The presence of chlorine's isotopes (^{35}Cl and ^{37}Cl in a ~3:1 ratio) will result in characteristic $M+2$ peaks.
 - Analyze the fragmentation pattern. The most abundant fragment ion is the base peak. The fragmentation patterns for the two isomers will differ due to their different structures.

Logical Workflow for Isomer Distinction

The following diagram illustrates the logical workflow for distinguishing between 1,1-dichloroethane and 1,2-dichloroethane using the described spectroscopic methods.



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Caption: Workflow for distinguishing dichloroethane isomers.

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